

Serba-2: A Comparative Analysis of Receptor Cross-Reactivity

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Compound of Interest

Compound Name: *Serba-2*
CAS No.: *533884-08-1*
Cat. No.: *B12373878*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the binding affinity and functional activity of **Serba-2** with its primary target, Estrogen Receptor Beta (ER β), and its cross-reactivity with Estrogen Receptor Alpha (ER α). **Serba-2**, a synthetic, nonsteroidal estrogen, is recognized for its selective agonist activity towards ER β .^[1] Understanding its cross-reactivity profile is crucial for assessing its specificity and potential off-target effects in therapeutic applications.

Quantitative Comparison of Serba-2 Activity at Estrogen Receptors

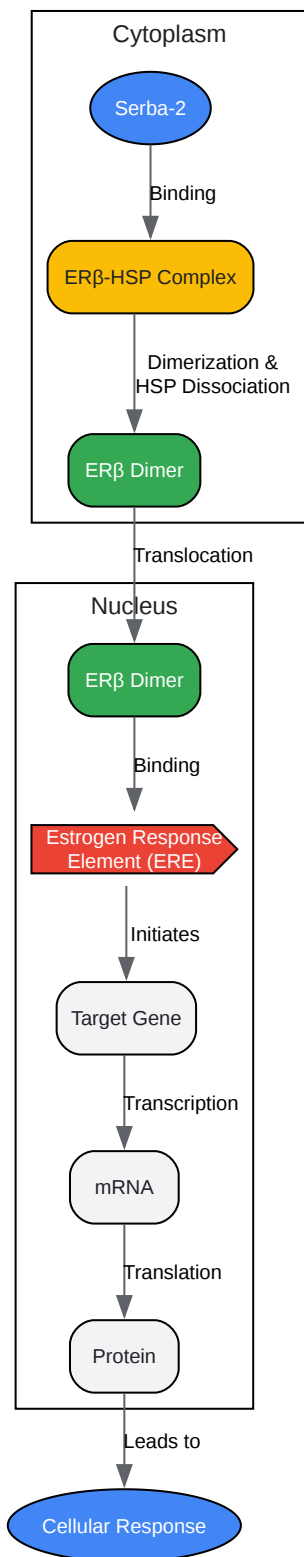
The following table summarizes the key quantitative metrics of **Serba-2**'s interaction with human ER α and ER β . The data demonstrates a clear preference for ER β , with a 9-fold higher binding selectivity and an 11-fold greater functional selectivity.^[1]

Parameter	Estrogen Receptor α (ER α)	Estrogen Receptor β (ER β)	Selectivity (ER α /ER β)
Binding Affinity (K _i)	14.5 nM	1.54 nM	9.4
Functional Potency (EC ₅₀)	85 nM	3.61 nM	23.5
Efficacy	85%	100%	-

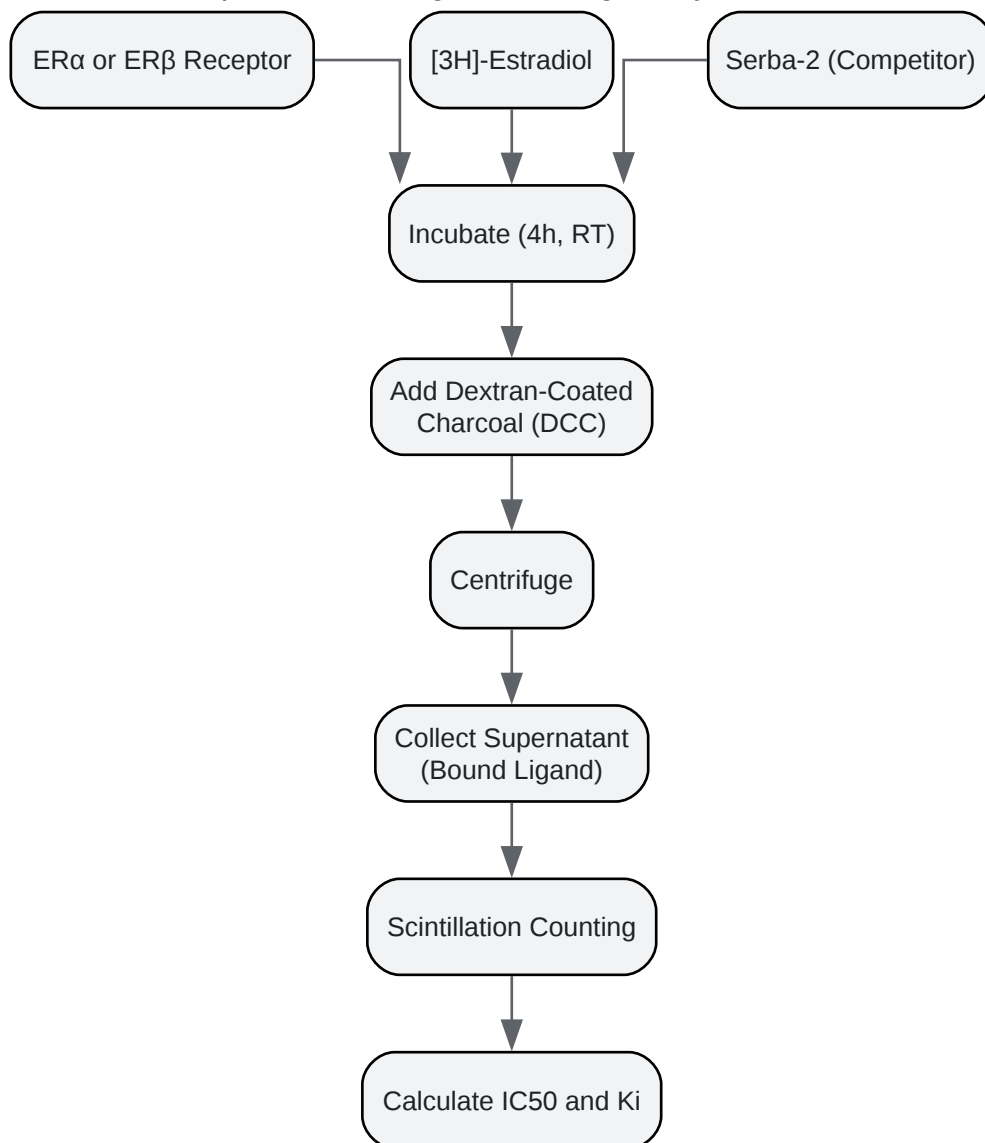
Estrogen Receptor Beta (ER β) Signaling Pathway

Serba-2 exerts its effects primarily through the canonical estrogen receptor signaling pathway. Upon binding to **Serba-2** in the cytoplasm, ER β undergoes a conformational change, sheds heat shock proteins (HSP), and dimerizes. The ligand-receptor complex then translocates to the nucleus, where it binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, thereby modulating their transcription.

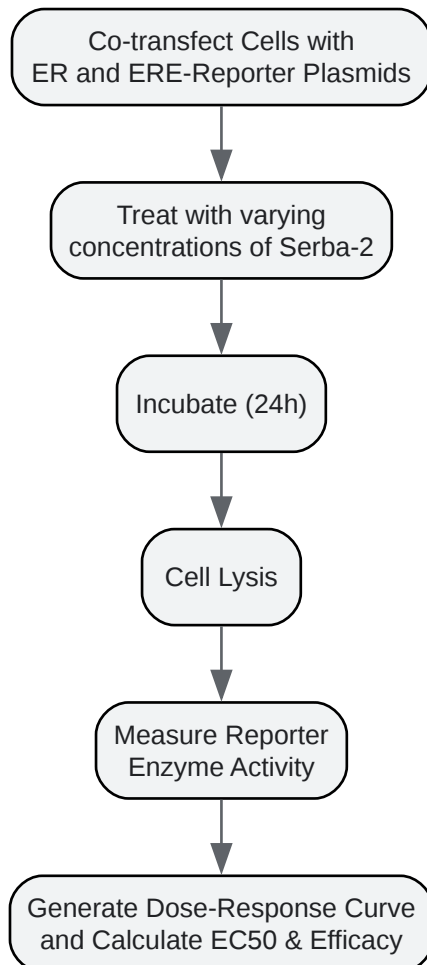
Estrogen Receptor Beta (ER β) Signaling Pathway



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References

- 1. SERBA-2 - Wikipedia [en.wikipedia.org]
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